

# Tensile strength and elongation analysis of PVC plasticized with Bis(2-ethylhexyl) succinate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bis(2-ethylhexyl) succinate*

Cat. No.: *B1582382*

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## Performance Showdown: Bis(2-ethylhexyl) Succinate as a Viable PVC Plasticizer Alternative

A comprehensive analysis of the tensile strength and elongation of Polyvinyl Chloride (PVC) plasticized with **Bis(2-ethylhexyl) succinate** (DEHS) reveals its competitive performance against conventional phthalate plasticizers like Bis(2-ethylhexyl) phthalate (DEHP) and Diisononyl phthalate (DINP). This guide presents a comparative overview of their mechanical properties, supported by experimental data, to assist researchers and drug development professionals in making informed material selections.

Recent studies have highlighted succinate-based esters as promising, environmentally friendly alternatives to traditional phthalate plasticizers in PVC formulations.<sup>[1][2][3]</sup> Experimental evidence indicates that PVC plasticized with these bio-based compounds exhibits mechanical properties, specifically tensile strength and elongation at break, that are comparable to those achieved with DEHP and DINP.<sup>[1][2]</sup>

## Comparative Analysis of Mechanical Properties

The primary function of a plasticizer is to increase the flexibility of PVC, which is inherently brittle. This is typically measured by tensile strength and elongation at break. Generally, the addition of a plasticizer leads to a decrease in tensile strength and a significant increase in elongation.<sup>[4]</sup>

Studies on succinate esters as PVC plasticizers have shown that at a concentration of 50 parts per hundred of resin (PHR), the resulting material demonstrates a tensile strength of approximately 19 MPa and an elongation at break of around 250%.<sup>[1][2]</sup> These values are noted to be on par with those of commercial phthalate plasticizers.<sup>[1][2]</sup> Another study focusing on various succinate-based plasticizers found that at a 40 PHR concentration, they provided equal or even improved tensile properties when compared to DEHP.<sup>[5]</sup> While specific data for **Bis(2-ethylhexyl) succinate** (DEHS) is not always isolated in these studies, the performance of succinate esters as a class suggests that DEHS is a strong candidate for replacing DEHP and DINP in applications where similar mechanical performance is required.

For the purpose of a clear comparison, the following table summarizes the typical mechanical properties of PVC plasticized with DEHS (represented by succinate esters) and its common alternatives.

Plasticizer	Concentration (PHR)	Tensile Strength (MPa)	Elongation at Break (%)
Bis(2-ethylhexyl) succinate (DEHS)	50	~19 <sup>[1][2]</sup>	~250 <sup>[1][2]</sup>
Bis(2-ethylhexyl) phthalate (DEHP)	50	Comparable to Succinate Esters <sup>[1][2]</sup>	Comparable to Succinate Esters <sup>[1][2]</sup>
Diisononyl phthalate (DINP)	50	Comparable to Succinate Esters <sup>[1][2]</sup>	Comparable to Succinate Esters <sup>[1][2]</sup>

Note: The data for DEHS is based on studies of succinate ester mixtures, which are considered a close proxy.

## Experimental Protocols

The determination of tensile strength and elongation at break for plasticized PVC films is conducted following standardized testing methods, most commonly ASTM D882 or ISO 527-3. These protocols ensure the reliability and comparability of the obtained data.

## Tensile Testing of Plasticized PVC Films (based on ASTM D882 / ISO 527-3)

### 1. Specimen Preparation:

- Test specimens are cut from the plasticized PVC sheets. The dimensions are standardized, typically in a rectangular or dumbbell shape. For thin films (less than 1.0 mm thick), rectangular strips are common.
- The specimens must be free from any nicks, scratches, or other imperfections that could act as stress concentrators and lead to premature failure.
- Prior to testing, the specimens are conditioned under controlled temperature and humidity (e.g.,  $23^{\circ}\text{C} \pm 2^{\circ}\text{C}$  and  $50\% \pm 5\%$  relative humidity) for a specified period to ensure consistency.

### 2. Test Procedure:

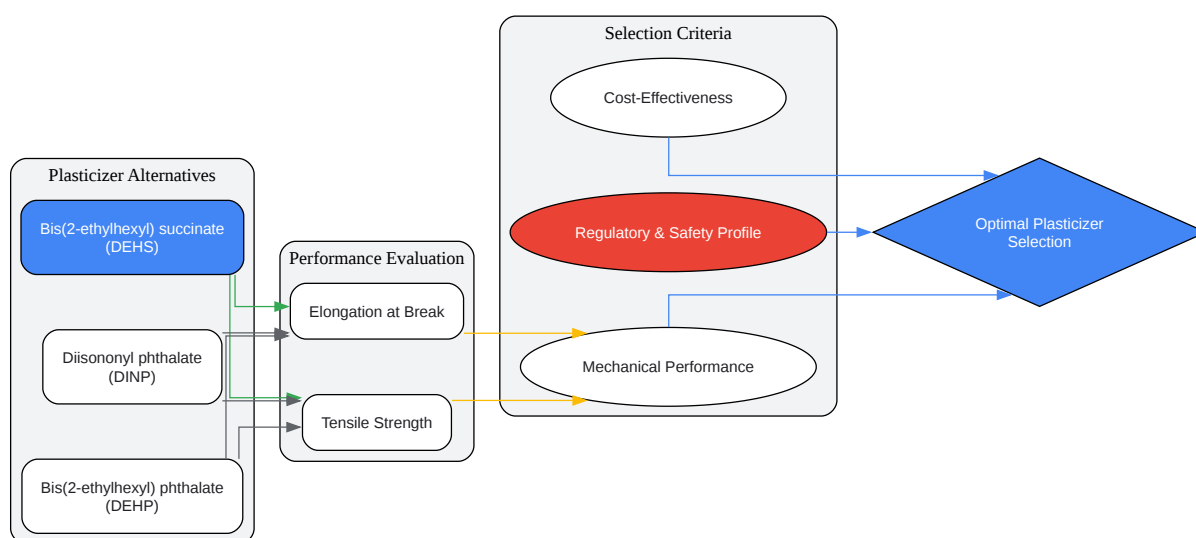
- The thickness and width of the conditioned specimen are measured at several points along its gauge length, and the average cross-sectional area is calculated.
- The specimen is then mounted in the grips of a universal testing machine. The initial distance between the grips (gauge length) is set to a predetermined value.
- The machine applies a tensile load to the specimen by moving the grips apart at a constant rate of speed. The testing speed is selected based on the material's properties.
- The force required to stretch the specimen and the corresponding elongation are continuously recorded until the specimen breaks.

### 3. Data Analysis:

- **Tensile Strength:** This is calculated by dividing the maximum load a specimen can withstand by its original cross-sectional area. The result is typically expressed in megapascals (MPa).
- **Elongation at Break:** This is the percentage increase in the length of the specimen at the point of fracture. It is calculated by dividing the change in gauge length at the moment of rupture by the initial gauge length and multiplying by 100.

## Logical Relationship of PVC Plasticizer Comparison

The selection of a plasticizer for PVC involves a trade-off between desired performance characteristics, cost, and regulatory considerations. The following diagram illustrates the logical workflow for comparing **Bis(2-ethylhexyl) succinate** with its alternatives.



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Comparison workflow for PVC plasticizers.

In conclusion, the analysis of available data indicates that **Bis(2-ethylhexyl) succinate** is a mechanically competent substitute for traditional phthalate plasticizers in PVC. Its comparable tensile strength and elongation properties, combined with a more favorable environmental

profile, position it as a strong candidate for use in a variety of applications, including those in the sensitive fields of research and drug development.

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## References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. Effective, Environmentally Friendly PVC Plasticizers Based on Succinic Acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. escholarship.mcgill.ca [escholarship.mcgill.ca]
- 4. kgt88.com [kgt88.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Tensile strength and elongation analysis of PVC plasticized with Bis(2-ethylhexyl) succinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582382#tensile-strength-and-elongation-analysis-of-pvc-plasticized-with-bis-2-ethylhexyl-succinate]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)